

agaric acid mitochondrial effect validation different cell lines

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Compound Focus: Agaric Acid

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Documented Mitochondrial Effects of Agaric Acid

The table below summarizes the key experimental findings on **agaric acid**, all derived from studies on **rat renal cortical mitochondria** [1] [2].

Effect / Parameter Measured	Observed Change	Reported Concentration
Calcium Ion (Ca ²⁺) Release	Promoted efflux of accumulated Ca ²⁺	2.5 - 20 µM [2]
Transmembrane Potential (ΔΨ _m)	Collapse	2.5 - 20 µM [2]
Mitochondrial Swelling	Induced	2.5 - 20 µM [2]
Adenine Nucleotide Translocase (ANT)	Inhibited; blocked binding of eosin-5-maleimide to ANT	Not specified (in binding assay) [1]
Citrate Transport	Inhibited	Not specified [2]

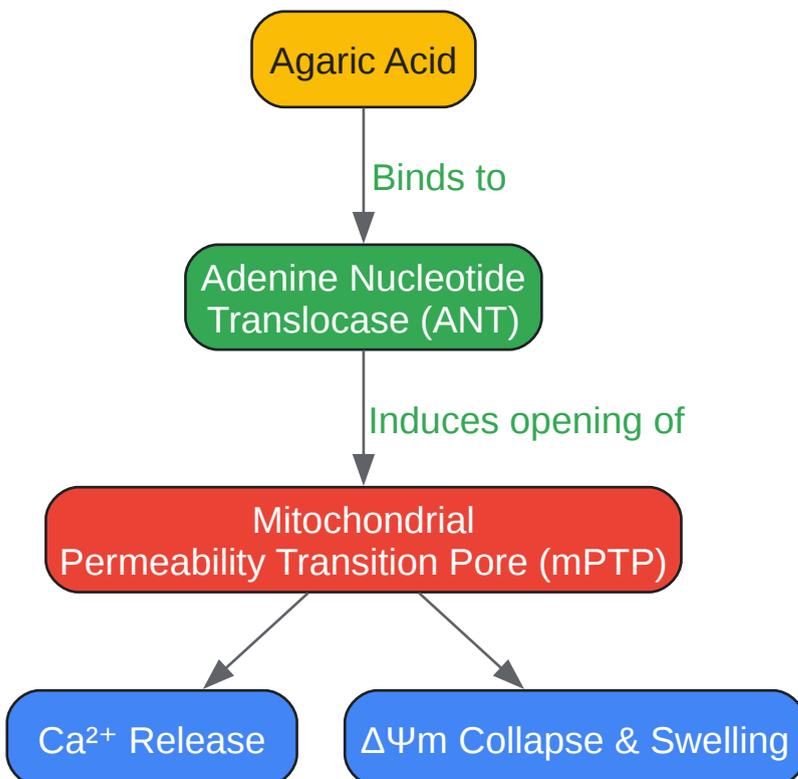
Experimental Protocol for Key Findings

The mechanistic data summarized above were obtained using isolated mitochondria through the following general methodology [1] [2]:

- **Mitochondria Isolation:** Mitochondria are isolated from rat renal cortex via tissue homogenization and differential centrifugation in a sucrose-based buffer (e.g., SHE+ buffer) to maintain structural integrity.
- **Calcium Efflux Assay:** Mitochondria are loaded with Ca^{2+} , and Ca^{2+} -sensitive dyes or electrodes measure the efflux rate upon **agaric acid** application.
- **Membrane Potential ($\Delta\Psi\text{m}$) Assessment:** Fluorescent dyes like TMRM are used; a decrease in fluorescence signal upon **agaric acid** treatment indicates depolarization.
- **Swelling Measurement:** A decrease in light scattering of the mitochondrial suspension, measured spectrophotometrically, indicates mitochondrial swelling.
- **ANT Interaction Study:** The binding of **agaric acid** to ANT is inferred from its ability to displace specific ANT ligands like eosin-5-maleimide.

Mechanism of Action Visualized

The following diagram illustrates the documented molecular mechanism of **agaric acid**, integrating the findings from the studies on rat kidney mitochondria [1] [2].



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Research Gaps and Future Directions

The major gap in current research is the lack of comparative studies across different cell lines. Future work should focus on:

- **Expanding Cell Type Analysis:** Prioritize testing in other primary cells (e.g., hepatic, neuronal) and cancer cell lines to evaluate tissue-specific and disease-specific effects.
- **Functional Metabolic Profiling:** Use tools like Seahorse Analyzers to measure how **agaric acid** affects key parameters like Oxygen Consumption Rate (OCR) and Extracellular Acidification Rate (ECAR) in live cells [3].
- **Advanced Structural Imaging:** Employ techniques like transmission electron microscopy (TEM) and super-resolution microscopy to visualize **agaric acid**-induced changes in mitochondrial structure, such as cristae breakdown [3].

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References

1. Agaric acid induces mitochondrial permeability transition ... [pubmed.ncbi.nlm.nih.gov]
2. Agaric acid (Agaricinic Acid) | Adenine Nucleotide ... [medchemexpress.com]
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